

Essential Guide to the Safe Disposal of S-Adenosyl-L-methionine Disulfate Tosylate

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Compound of Interest

Compound Name: *S-Adenosyl-L-methionine disulfate tosylate*

Cat. No.: *B1141428*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **S-Adenosyl-L-methionine disulfate tosylate**, a compound that requires careful management due to its hazardous properties.

S-Adenosyl-L-methionine disulfate tosylate is classified as a corrosive material that can cause severe skin burns and eye damage.[1][2] Inhalation or ingestion of the substance may also be harmful.[1] Adherence to the following safety and disposal protocols is therefore critical.

Key Safety and Hazard Information

A summary of essential safety data for **S-Adenosyl-L-methionine disulfate tosylate** is presented below. This information is compiled from various safety data sheets (SDS) and should be consulted before handling the compound.

Parameter	Value / Information	Source
CAS Number	97540-22-2	[1][2][3]
GHS Classification	Skin Corrosion (Category 1B), Serious Eye Damage (Category 1)	[1][2]
Signal Word	Danger	[1][2]
Hazard Statements	H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage. May cause respiratory irritation.	[1][2][4]
Personal Protective Equipment (PPE)	Protective gloves, protective clothing, eye protection (safety glasses with side-shields or goggles), face protection. A NIOSH (US) or EN 166 (EU) approved respirator may be necessary if dust is generated.	[3][5][6][7]
First Aid Measures	Inhalation: Move to fresh air. If not breathing, give artificial respiration. Skin Contact: Immediately wash off with soap and plenty of water. Eye Contact: Rinse cautiously with water for several minutes. Ingestion: Do NOT induce vomiting. Rinse mouth with water. In all cases, consult a physician.	[1][2][5][6]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **S-Adenosyl-L-methionine disulfate tosylate**, including waste and contaminated materials, is as follows:

- Waste Identification and Segregation:
 - Identify all waste containing **S-Adenosyl-L-methionine disulfate tosylate**. This includes unused product, reaction byproducts, and contaminated materials such as personal protective equipment (PPE), spill cleanup materials, and empty containers.
 - Segregate this waste from other laboratory waste streams to prevent accidental mixing with incompatible substances.
- Containerization and Labeling:
 - Place the waste in a suitable, closed, and properly labeled container.[\[5\]](#)[\[6\]](#)
 - The label should clearly identify the contents as "Hazardous Waste: **S-Adenosyl-L-methionine disulfate tosylate**" and include the appropriate hazard pictograms (e.g., corrosive).
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[\[5\]](#)[\[7\]](#)
 - The storage area should be cool and dry.[\[5\]](#)
- Arranging for Professional Disposal:
 - It is imperative to contact a licensed professional waste disposal service for the final disposal of this material.[\[1\]](#)[\[6\]](#) Do not attempt to dispose of this chemical through standard laboratory or municipal waste systems.
 - Inform the disposal company of the nature of the waste to ensure they can handle it appropriately.
- Approved Disposal Methods:

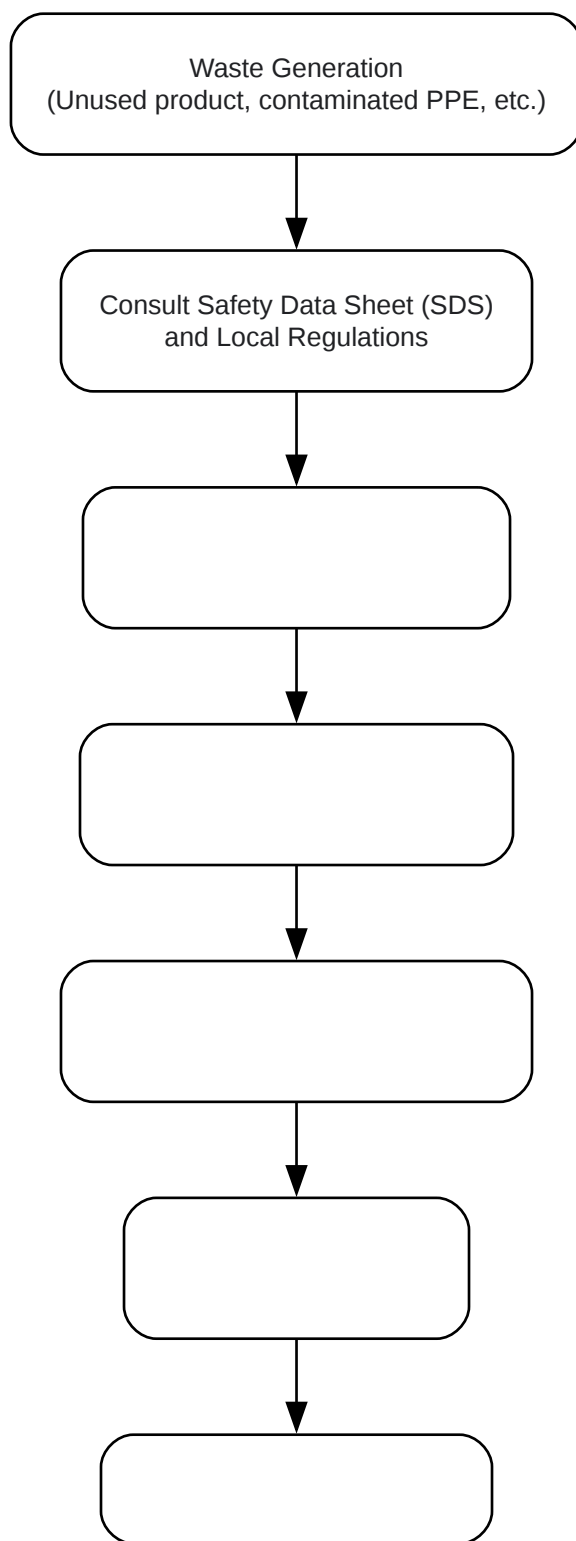
- The recommended method of disposal is through a licensed chemical destruction plant.[\[5\]](#)
[\[7\]](#)
- This may involve dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and flue gas scrubber.[\[1\]](#)[\[5\]](#)
- Disposal of Contaminated Packaging:
 - Contaminated packaging should be treated as hazardous waste and disposed of in the same manner as the unused product.[\[1\]](#)
 - Alternatively, packaging may be punctured to render it unusable for other purposes before disposal in a sanitary landfill, if permitted by local regulations.[\[5\]](#)

Important Considerations:

- Do not discharge **S-Adenosyl-L-methionine disulfate tosylate** or its containers into sewer systems, drains, or watercourses.[\[1\]](#)[\[5\]](#)
- Always handle this compound in a well-ventilated area, preferably within a fume hood, to avoid the formation and inhalation of dust and aerosols.[\[5\]](#)[\[6\]](#)
- In the event of a spill, use personal protective equipment, avoid creating dust, sweep up the material, and place it in a suitable closed container for disposal.[\[1\]](#)[\[6\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **S-Adenosyl-L-methionine disulfate tosylate**.



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Disposal Workflow for **S-Adenosyl-L-methionine disulfate tosylate**.

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